

Application Note and Protocol: Preparation of Solutol® HS-15 Stock Solution

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Compound of Interest

Compound Name: Solutol HS-15

Cat. No.: B10799355

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Solutol® HS-15, also known as Kolliphor® HS 15, is a non-ionic surfactant and solubilizing agent widely used in pharmaceutical formulations and biomedical research.^{[1][2]} It is a macrogol 15 hydroxystearate, formed by reacting 15 moles of ethylene oxide with 1 mole of 12-hydroxystearic acid.^{[1][3]} Due to its amphiphilic nature and high hydrophilic-lipophilic balance (HLB) of approximately 16, Solutol® HS-15 is an exceptional solubilizer for poorly water-soluble compounds, making it invaluable for creating formulations for in vitro assays and in vivo studies.^[3] It spontaneously forms stable micelles in aqueous solutions, which can encapsulate lipophilic molecules, thereby increasing their apparent solubility and permeability.^{[3][4]}

At room temperature, Solutol® HS-15 is a colorless to off-white, paste-like semi-solid, which requires specific handling for accurate preparation of stock solutions.^{[1][5]} This document provides a detailed protocol for the preparation, sterilization, and storage of Solutol® HS-15 stock solutions.

2. Data Summary

The following table summarizes the key physicochemical properties of Solutol® HS-15.

Property	Value	Reference(s)
Synonyms	Kolliphor® HS 15, Polyoxyl 15 Hydroxystearate, Macrogol 15 hydroxystearate	[1][2][3]
CAS Number	70142-34-6, 61909-81-7	[1][6]
Appearance	Colorless to off-white semi-solid paste	[1][5]
HLB Value	~16	[3]
Critical Micelle Conc. (CMC)	0.005% - 0.02% w/v (approx. 0.06 - 0.1 mM) in water	[3][7]
Solubility (approx.)	≥53.2 mg/mL in Water; ≥52 mg/mL in Ethanol; ≥10.1 mg/mL in DMSO	[6]
pH (10% aqueous solution)	5.0 - 7.0	[1]
Storage (As Supplied)	4°C to -20°C, sealed, protected from moisture and light. Hygroscopic.	[1][6][8]
Stock Solution Storage	Short-term at 2-8°C; Long-term (-20°C to -80°C) in aliquots.	[5]

3. Experimental Protocol

This protocol describes a general method for preparing a sterile, aqueous stock solution of Solutol® HS-15. The final concentration should be adjusted based on the specific experimental requirements.

3.1. Materials and Equipment

- Solutol® HS-15
- Solvent of choice (e.g., Sterile Water for Injection, Phosphate-Buffered Saline (PBS), Hank's Balanced Salt Solution (HBSS))

- Calibrated analytical balance
- Spatula
- Sterile, smooth glass beaker or bottle[9]
- Magnetic stirrer and stir bar
- Water bath or hot plate with temperature control
- Sterile 0.22 μm syringe filter (e.g., PES, PVDF)
- Sterile syringes
- Sterile, sealable storage tubes or vials

3.2. Safety Precautions

- Handle Solutol® HS-15 in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[8]
- Avoid inhalation of any aerosols and direct contact with skin and eyes.[10]

3.3. Step-by-Step Methodology

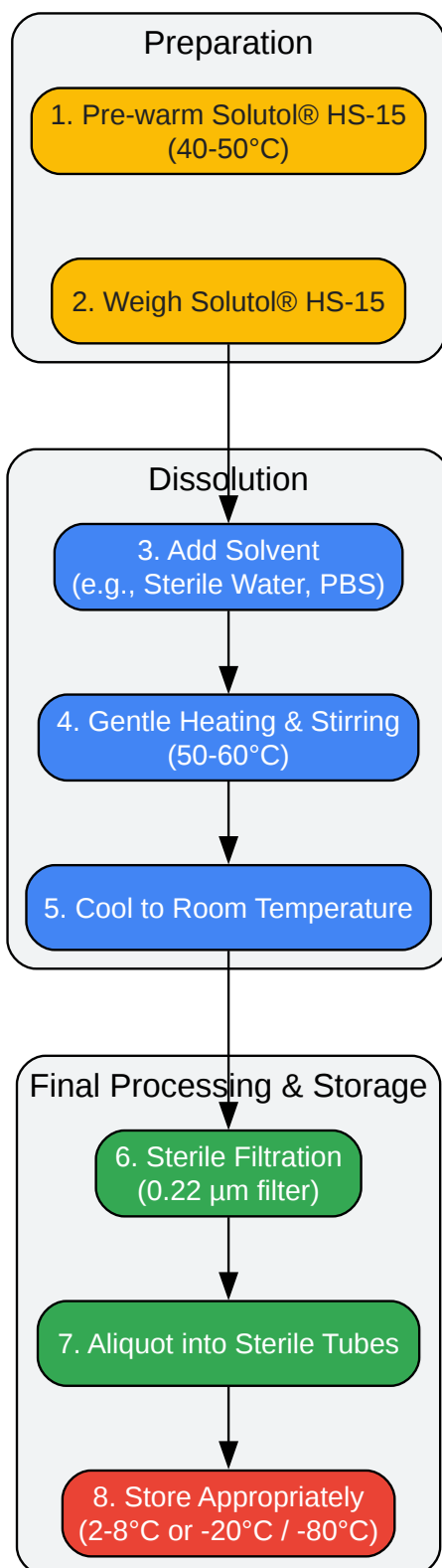
- Preparation and Pre-warming: Due to its high viscosity and paste-like consistency at room temperature, pre-warming the Solutol® HS-15 container in a water bath at 40-50°C for 15-30 minutes will decrease its viscosity, making it easier to handle and weigh accurately.
- Weighing: Tare a sterile glass beaker on a calibrated balance. Using a clean spatula, transfer the desired amount of the warmed Solutol® HS-15 into the beaker.
- Dissolution: a. Add the desired volume of the chosen solvent (e.g., sterile water, PBS) to the beaker containing the Solutol® HS-15. b. Place the beaker on a magnetic stirrer with gentle heating (50-60°C). Do not boil. High temperatures are generally not needed, and gentle warming is sufficient to aid dissolution.[11][12] c. Stir the mixture until the Solutol® HS-15 is

completely dissolved and the solution is clear and homogenous. This may take 15-30 minutes depending on the concentration.

- **Cooling and pH Adjustment:** a. Turn off the heat and continue stirring until the solution cools to room temperature. b. If using a buffered solvent or if pH is critical for the application, check the pH of the final solution and adjust as necessary using sterile HCl or NaOH.
- **Sterile Filtration:** a. For applications requiring sterility, such as cell culture or parenteral administration, the stock solution must be sterile-filtered. b. Draw the room-temperature solution into a sterile syringe appropriately sized for the total volume. c. Attach a sterile 0.22 μm syringe filter to the syringe. d. Dispense the solution through the filter into a sterile container. For larger volumes, a sterile filtration unit may be used.
- **Storage and Stability:** a. Aliquot the final sterile stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles and contamination.^[5] b. For short-term storage, solutions can be kept at 2-8°C for up to one week. c. For long-term storage, it is recommended to store aliquots at -20°C for up to one month or at -80°C for up to one year.^[5] d. It is generally advised to use freshly prepared solutions whenever possible, as long-term stability data for all specific formulations may not be available.^[6]

4. Visualization of the Workflow

The following diagram illustrates the key steps in the preparation of a Solutol® HS-15 stock solution.



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Caption: Workflow for preparing a sterile Solutol® HS-15 stock solution.

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References

- 1. usbio.net [usbio.net]
- 2. Solutol HS-15 (Technical Grade) | CymitQuimica [cymitquimica.com]
- 3. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. apexbt.com [apexbt.com]
- 7. farmaciajournal.com [farmaciajournal.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. An improved method to prepare an injectable microemulsion of the galanin-receptor 3 selective antagonist, SNAP 37889, using Kolliphor® HS 15 - PMC [pmc.ncbi.nlm.nih.gov]
- 10. abmole.com [abmole.com]
- 11. tandfonline.com [tandfonline.com]
- 12. Solutol®HS15+pluronicF127 and Solutol®HS15+pluronicL61 mixed micelle systems for oral delivery of genistein - PMC [pmc.ncbi.nlm.nih.gov]
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